

GHS classification for 5-Chlorohexanoyl chloride

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Compound of Interest

Compound Name: 5-Chlorohexanoyl chloride

Cat. No.: B601574

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Globally Harmonized System (GHS) Classification

The GHS provides a standardized framework for communicating the hazards of chemical products. For **5-Chlorohexanoyl chloride**, the classification is driven by its flammability, high reactivity towards biological tissues, and potential for respiratory irritation.^[1]

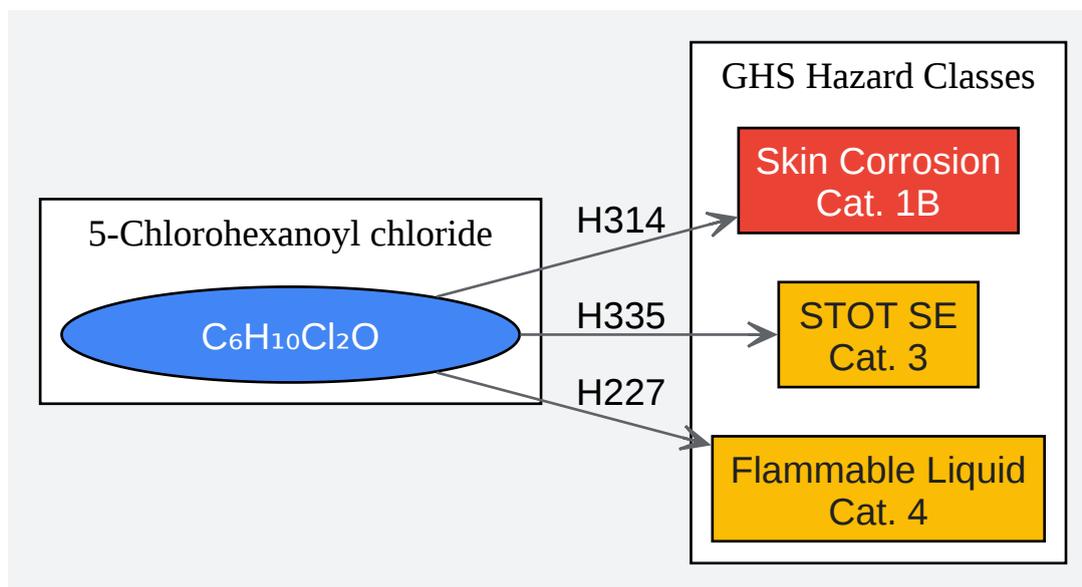
GHS Data Summary

The hazard profile of **5-Chlorohexanoyl chloride** has been established through notifications to the ECHA C&L Inventory.^[1] The comprehensive classification is summarized below.

GHS Element	Classification	Code	Description
Pictograms	Corrosive, Irritant		
Signal Word	Danger	-	-
Hazard Class	Flammable Liquids	Category 4	H227
Skin Corrosion/Irritation	Category 1B	H314	
Specific Target Organ Toxicity	Category 3	H335	

GHS Hazard Profile Diagram

The following diagram illustrates the relationship between the compound and its primary GHS hazard classifications.



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Caption: GHS hazard profile for **5-Chlorohexanoyl chloride**.

Toxicological Profile and Mechanistic Hazards

The hazards of **5-Chlorohexanoyl chloride** are a direct consequence of its chemical structure. Understanding the mechanism of its toxicity is crucial for appreciating the necessity of the prescribed safety protocols.

- **Severe Corrosivity (H314):** The acyl chloride functional group (-COCl) is highly susceptible to nucleophilic attack by water. Upon contact with moisture, such as that present on the skin, in the eyes, or within the respiratory tract, it undergoes rapid hydrolysis. This reaction produces hydrochloric acid (HCl) as a byproduct, a strong and corrosive acid that causes immediate and severe chemical burns. This mechanism is responsible for its classification as a Category 1B corrosive substance, capable of causing irreversible damage.^{[1][3]}
- **Respiratory Irritation (H335):** Inhalation of vapors or aerosols can cause irritation to the respiratory tract.^[1] The hydrolysis reaction within the moist environment of the lungs

releases HCl, leading to irritation, coughing, and potentially more severe damage with significant exposure.

- **Combustibility (H227): 5-Chlorohexanoyl chloride** is a combustible liquid, meaning it can ignite when exposed to an ignition source at elevated temperatures.[1] While not as easily ignited as flammable liquids in lower categories, this property requires stringent control of heat sources during handling and storage.

Experimental Protocols: Safe Handling and Storage

A self-validating system of safety requires strict adherence to protocols designed to mitigate all identified risks. The following workflow is mandatory for all personnel handling **5-Chlorohexanoyl chloride**.

Mandatory Personal Protective Equipment (PPE)

Due to the severe corrosive nature of the compound, a comprehensive PPE ensemble is required:

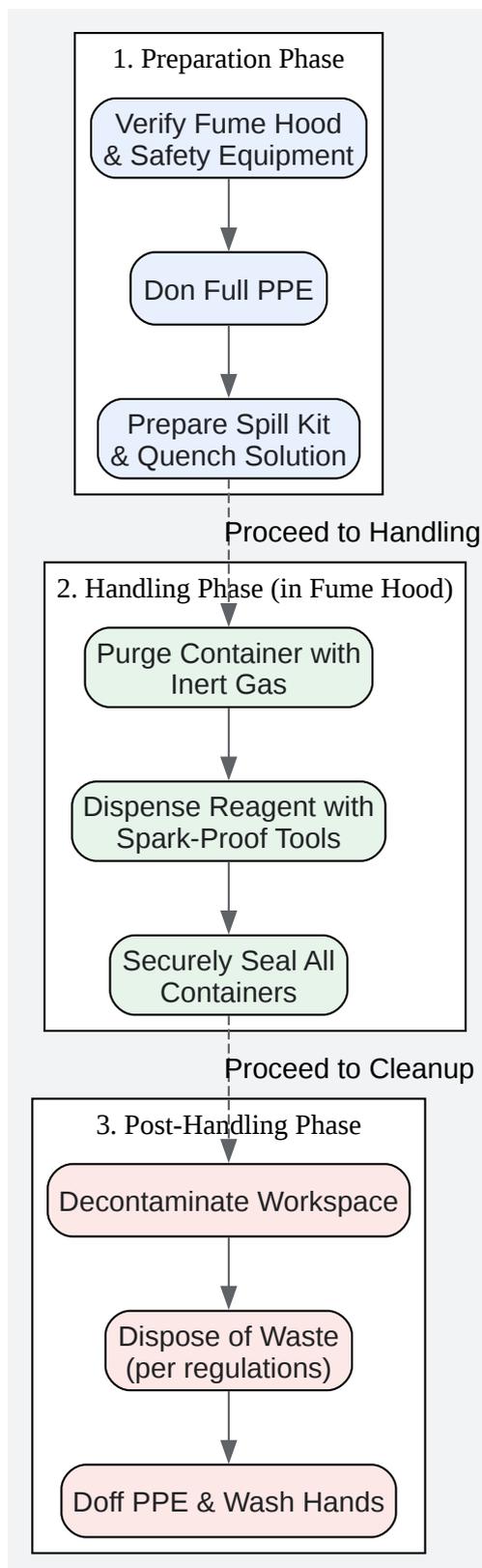
- **Eye/Face Protection:** Chemical safety goggles and a full-face shield.
- **Hand Protection:** Heavy-duty, chemical-resistant gloves (e.g., butyl rubber or Viton™). A double-gloving approach (e.g., nitrile inner, neoprene outer) is recommended.
- **Skin and Body Protection:** A flame-retardant lab coat, worn over long-sleeved clothing and long pants. An impervious chemical-resistant apron is also required. Ensure closed-toe shoes are worn.
- **Respiratory Protection:** All handling of open containers must occur within a certified chemical fume hood. For emergency situations or potential exposure above established limits, a NIOSH-approved respirator with an appropriate acid gas cartridge is necessary.

Step-by-Step Handling Protocol

- **Preparation:**
 - Verify that a certified chemical fume hood is operational.

- Ensure an emergency safety shower and eyewash station are unobstructed and have been recently tested.
- Assemble all necessary PPE and verify its integrity.
- Prepare a quench solution (e.g., sodium bicarbonate) and appropriate absorbent material for spill control.
- Dispensing:
 - Handle the primary container under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from atmospheric moisture.[2]
 - Use only spark-proof tools for opening and closing containers.[3]
 - Carefully transfer the required amount into a secondary, sealed container within the fume hood.
 - Keep the primary container tightly sealed when not in use.
- Post-Handling:
 - Thoroughly decontaminate any surfaces that may have come into contact with the chemical.
 - Wash hands and any exposed skin thoroughly after removing gloves.
 - Dispose of contaminated waste and disposable PPE in a designated, sealed hazardous waste container.

Safe Handling Workflow Diagram



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Caption: Standard operating procedure for handling **5-Chlorohexanoyl chloride**.

Storage Requirements

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Temperature: Store at -20°C for long-term stability.^[2]
- Atmosphere: Store under an inert gas (e.g., argon or nitrogen) to prevent hydrolysis.^[2]
- Location: Keep in a dry, cool, and well-ventilated area designated for corrosive and combustible materials.^{[1][3]}
- Incompatibilities: Segregate from water, moisture, strong oxidizing agents, strong bases, and alcohols.^{[3][4]}
- Container: Keep the container tightly closed and clearly labeled.

Emergency and First Aid Procedures

Immediate and appropriate action is vital in the event of an exposure. The precautionary statements associated with the GHS classification provide clear guidance.^[1]

Exposure Route	Precautionary Statement Code	First Aid Protocol
Skin Contact	P302+P361+P354	Immediately take off all contaminated clothing. Immediately rinse with water for several minutes. Seek immediate medical attention.
Eye Contact	P305+P354+P338	Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	P304+P340	Remove person to fresh air and keep comfortable for breathing. Seek immediate medical attention.
Ingestion	P301+P330+P331	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

In Case of Fire:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[3]
- Unsuitable Media: DO NOT use water, as it will react violently with the acyl chloride to produce corrosive and toxic hydrogen chloride gas.[4]
- Hazardous Combustion Products: Thermal decomposition can release toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas. [3] Firefighters must wear self-contained breathing apparatus.

Physicochemical Properties

Property	Value	Source
CAS Number	99585-01-0	[1][2]
Molecular Formula	C ₆ H ₁₀ Cl ₂ O	[1][2]
Molecular Weight	169.05 g/mol	[1][2]
Appearance	Likely a liquid at room temperature	[1][3]

Conclusion

5-Chlorohexanoyl chloride is a potent synthetic intermediate whose utility is matched by its significant hazards. Its GHS classification as a combustible, corrosive, and irritating substance necessitates the highest standards of laboratory safety. For researchers and drug development professionals, a thorough understanding of its reactivity and adherence to the detailed handling, storage, and emergency protocols outlined in this guide are not merely recommendations but essential requirements for ensuring a safe and controlled experimental environment.

References

- PubChem. (n.d.). **5-Chlorohexanoyl chloride**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). **5-Chlorohexanoyl chloride**. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 6-Chlorohexanoyl chloride. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025). 3,5,5-Trimethylhexanoyl chloride. Retrieved from [\[Link\]](#)

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Sources

- 1. 5-Chlorohexanoyl chloride | C₆H₁₀Cl₂O | CID 71757929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Chlorohexanoyl chloride [myskinrecipes.com]
- 3. fishersci.com [fishersci.com]
- 4. merckmillipore.com [merckmillipore.com]
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